

Essential Safety and Operational Guide for 4-Butoxybenzohydrazide

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Compound of Interest

Compound Name: 4-Butoxybenzohydrazide

Cat. No.: B1331719

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Butoxybenzohydrazide** in a laboratory setting. Adherence to these guidelines is critical for mitigating risks and ensuring a safe working environment.

Hazard Assessment and Engineering Controls

4-Butoxybenzohydrazide is classified with the following hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The signal word for this chemical is Warning. Due to its potential hazards, all work must be conducted with appropriate engineering controls to minimize exposure.

- Chemical Fume Hood: All handling, weighing, and experimental procedures involving **4-Butoxybenzohydrazide** powder or solutions must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.
- Ventilation: Ensure adequate general laboratory ventilation to avoid the accumulation of any potential vapors.

- Designated Area: The work area should be clearly designated for hazardous substance use, and access should be restricted to authorized personnel.
- Emergency Equipment: Safety showers and eyewash stations must be readily accessible and tested regularly.

Quantitative Data

While specific toxicity data such as LD50 or LC50 values for **4-Butoxybenzohydrazide** are not readily available, the following physical and chemical properties are known. The chemical should be handled with the caution required for a hazardous substance.

Property	Data
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₂
Molecular Weight	208.26 g/mol
Appearance	Solid Powder
Density	1.093 g/cm ³
GHS Pictogram	Irritant (Exclamation Mark)
Hazard Statements	H315, H319, H335
Signal Word	Warning

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin and eye contact, and inhalation.

Body Part	Required PPE	Specification/Standard
Hands	Chemical-resistant gloves.	Nitrile or neoprene gloves are recommended. Consult glove manufacturer's resistance chart.
Eyes/Face	Chemical safety goggles. A face shield should be worn if there is a significant splash hazard.	Must be ANSI Z87.1-compliant or meet equivalent regional standards (e.g., EN166).
Body	A flame-resistant lab coat worn over full-length pants and closed-toe shoes. A chemical-resistant apron may be required for larger quantities.	100% cotton or other flame-resistant material.
Respiratory	Generally not required if work is conducted within a certified fume hood. If a hood is not available, a respirator may be necessary.	For dusts, a NIOSH-approved N95 or higher particulate respirator. For vapors, an appropriate cartridge respirator.

Step-by-Step Handling and Operational Plan

Preparation and Weighing:

- Don PPE: Before handling, put on all required PPE as detailed in the table above.
- Work in Fume Hood: Conduct all handling of solid **4-Butoxybenzohydrazide** inside a chemical fume hood.
- Weighing: Use a disposable weigh boat or paper. Tare the balance with the weigh boat before adding the chemical.
- Transfer: Carefully transfer the weighed powder to your reaction vessel using a spatula. Avoid creating dust.

- Clean-up: Immediately clean any spills within the fume hood using appropriate methods (see Section 6). Dispose of contaminated weigh boats and cleaning materials as hazardous waste.

Experimental Use:

- Solution Preparation: If dissolving the compound, add the solvent to the powder slowly to minimize splashing.
- Reactions: Keep the reaction vessel closed or covered to the extent possible within the fume hood.
- Post-Reaction: After the procedure, decontaminate all non-disposable equipment that came into contact with the chemical.

Disposal Plan

Improper disposal can lead to environmental contamination. Under no circumstances should this chemical or its containers be disposed of in standard waste streams or down the drain.

Waste Segregation and Containment:

- Solid Waste: Collect all solid waste contaminated with **4-Butoxybenzohydrazide**, including used gloves, weigh boats, pipette tips, and contaminated paper towels, in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **4-Butoxybenzohydrazide** in a designated, leak-proof, and shatter-resistant container. Do not mix with incompatible waste streams. The container must be clearly labeled as hazardous waste with the full chemical name.
- Empty Containers: Rinse the original container with a suitable solvent three times. Collect the rinsate as hazardous liquid waste. The "triple-rinsed" container can then be disposed of according to institutional guidelines.

Final Disposal:

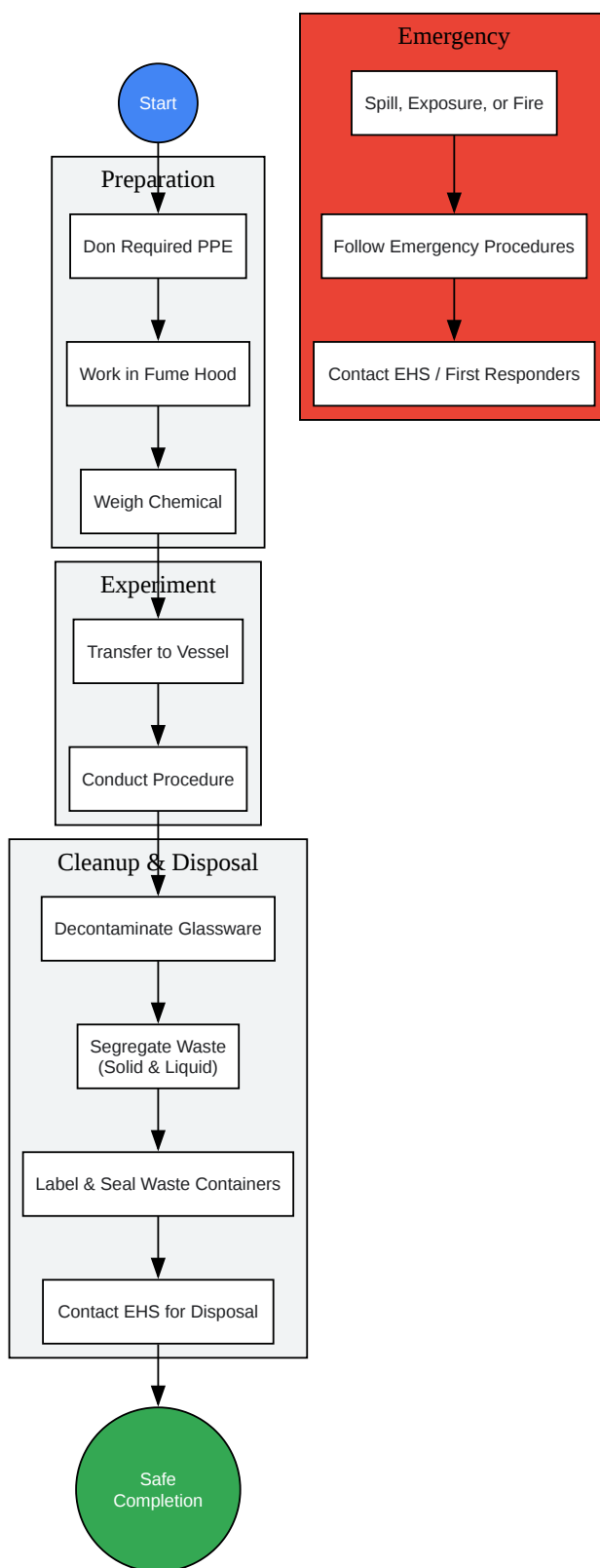
- All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Ensure all containers are

properly labeled and sealed before collection.

Emergency Procedures

- **Skin Contact:** Immediately remove contaminated clothing and flush the affected skin with copious amounts of water for at least 15 minutes in a safety shower. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes in an eyewash station, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Spill:** For small spills within a fume hood, absorb the material with an inert absorbent material (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal. For larger spills, or any spill outside of a fume hood, evacuate the area and contact your institution's EHS department immediately.

Workflow for Safe Handling of 4-Butoxybenzohydrazide



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Caption: Workflow for handling **4-Butoxybenzohydrazide** from preparation to disposal.

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